

What is Known About Tofimilast

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tofimilast

CAS No.: 185954-27-2

Cat. No.: S545531

Get Quote

Tofimilast is an investigational compound classified as a phosphodiesterase-4 (PDE4) inhibitor, studied for potential treatment of asthma and chronic obstructive pulmonary disease (COPD) [1] [2]. The table below summarizes its known targets and quantitative data:

Property	Details
Primary Target	Phosphodiesterase-4 (PDE4) [2]
IC ₅₀ for PDE4	0.14 µM [2]
Confirmed PDE4 Subtypes	PDE4A, PDE4B, PDE4D [1]
Molecular Formula	C ₁₈ H ₂₁ N ₅ S [1]
Molecular Weight	339.46 g/mol [1] [2]
CAS Number	185954-27-2 [1] [2]

Frequently Asked Questions

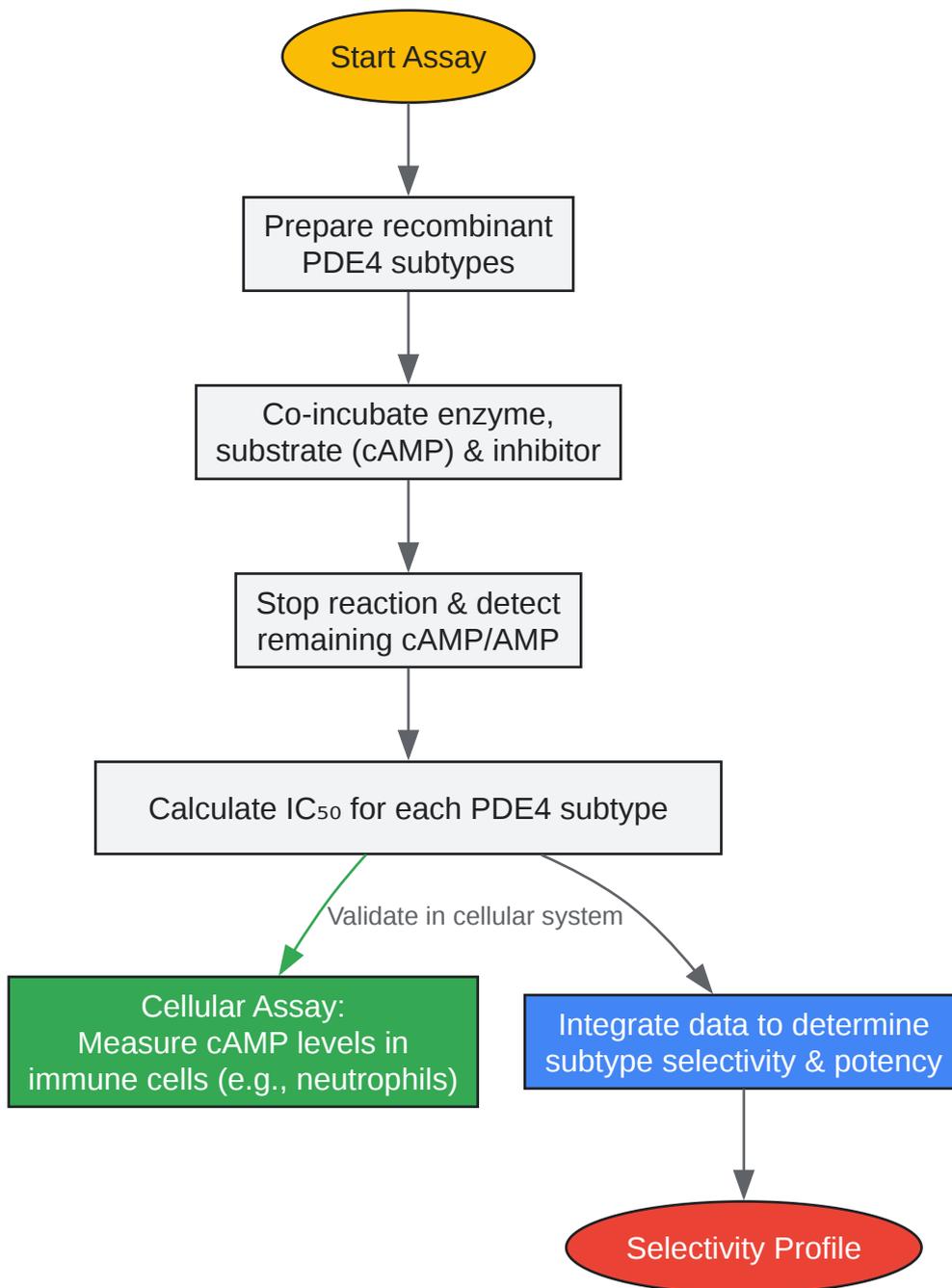
- What are the known molecular targets of Tofimilast?** Tofimilast is defined by its primary action as a PDE4 inhibitor. Current databases confirm it inhibits the PDE4A, PDE4B, and PDE4D subtypes [1].

Data on interactions with other PDE families (e.g., PDE1-PDE11) or other off-target proteins is not available in the searched literature.

- **What are the potential mechanisms for off-target effects?** While specific to **Tofimilast** are unavailable, the general principle for PDE4 inhibitors involves **subtype selectivity**. PDE4 enzymes have subtypes (A, B, C, D) with different biological roles. Inhibition of **PDE4D** is strongly linked to class-related side effects like nausea and emesis, whereas inhibition of **PDE4B** is more associated with desired anti-inflammatory effects [3] [4] [5]. An inhibitor's subtype selectivity profile largely determines its side effect profile.
- **Where can I find experimental data on Tofimilast's effects?** You can search for primary research articles and clinical trial records. The drug information resource DrugBank Online notes that **Tofimilast** has been used in clinical trials for asthma and COPD, which would be a source of human tolerability data [1].

Experimental Protocol: Assessing PDE4 Inhibition

The following diagram outlines a general workflow for evaluating the potency and selectivity of a PDE4 inhibitor like **Tofimilast**, based on standard biochemical and cellular assays.



[Click to download full resolution via product page](#)

Detailed Methodology:

- **Biochemical Potency Assay (IC₅₀ Determination):**

- **Objective:** To determine the half-maximal inhibitory concentration (IC₅₀) of **Tofimilast** against different purified human PDE4 subtypes (A, B, C, D).

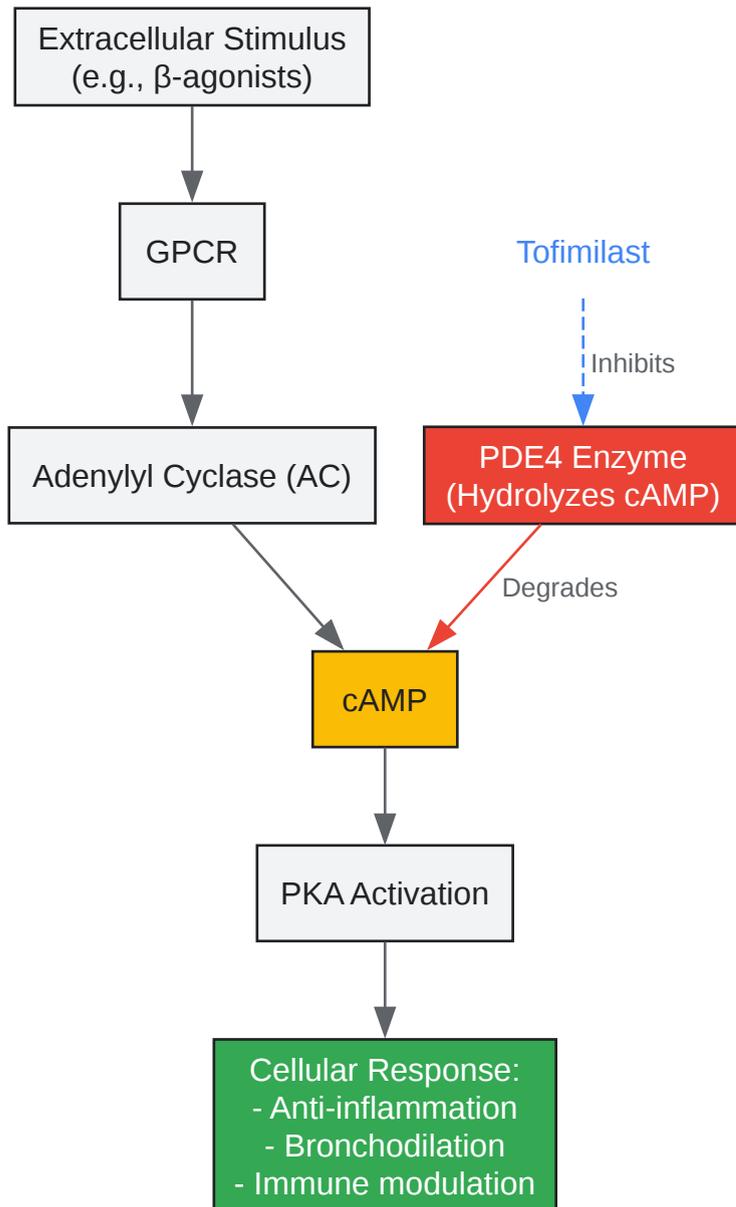
- **Procedure:** In a reaction buffer, incubate a fixed concentration of a specific PDE4 enzyme with a range of **Tofimilast** concentrations and a labeled cAMP substrate. After a set time, stop the reaction. The amount of hydrolyzed product (AMP) or remaining cAMP is measured using detection methods like scintillation proximity assay (if using radioactive cAMP) or a fluorescence-based kit. Data is fitted to a dose-response curve to calculate the IC₅₀ value for each subtype [2].
- **Cellular Functional Assay:**
 - **Objective:** To confirm functional activity in a more physiologically relevant context.
 - **Procedure:** Use human immune cells known to express PDE4, such as neutrophils or monocytes. Pre-treat cells with **Tofimilast** or vehicle control, then stimulate them with an agonist (e.g., LPS or fMLP). Lyse the cells and measure intracellular cAMP levels using an ELISA or a similar protein-binding assay. Effective PDE4 inhibition will result in significantly elevated cAMP levels compared to controls [3].

Troubleshooting Guide

Problem	Potential Cause	Suggested Solution
Lack of cellular activity despite low biochemical IC ₅₀	Poor cellular permeability; High efflux by transporters.	Use a cell-penetrable cAMP analog; Check for activity in a cell line with overexpressed efflux transporters; Increase compound concentration.
Inconsistent IC ₅₀ between assay runs	Enzyme instability; Substrate depletion; Human error in dilution series.	Aliquot and flash-freeze enzyme; Ensure reaction is in linear range for time and enzyme concentration; Prepare fresh inhibitor stock solutions.
Cytotoxicity observed in cellular assays	Off-target cytotoxic effect.	Perform a parallel cell viability assay (e.g., MTT); test a range of concentrations to establish a therapeutic index.

cAMP Signaling Pathway Context

To understand **Tofimilast**'s primary mechanism and the rationale for its development, the following diagram illustrates the core cAMP signaling pathway that PDE4 inhibitors modulate.



[Click to download full resolution via product page](#)

Key Considerations for Researchers

- **Focus on the PDE4 Class:** Given the lack of public data on **Tofimilast**'s specific off-target profile, your assessment should rely heavily on the **well-documented side effects of approved PDE4 inhibitors** like roflumilast. These include gastrointestinal effects (diarrhea, nausea), weight loss, and

potential neuropsychiatric effects (insomnia, depression) [6] [7]. These are considered "class effects" related primarily to PDE4D inhibition.

- **Investigate the Chemical Structure:** Analyze the triazolopyridine core of **Tofimilast** [1] for similarity to other known drugs. This can help predict potential off-target interactions through **in silico modeling** against large protein databases.
- **Consult Proprietary Databases:** For a comprehensive safety profile, access specialized toxicology and pharmacology databases that may contain proprietary preclinical study data not available in public literature.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Tofimilast [go.drugbank.com]
2. | PDE | TargetMol Tofimilast [targetmol.com]
3. Roles of roflumilast, a selective phosphodiesterase 4 inhibitor ... [pubmed.ncbi.nlm.nih.gov]
4. PDE4 Inhibitors and their Potential Combinations for the ... [openrespiratorymedicinejournal.com]
5. Molecular Properties of Phosphodiesterase 4 and Its ... [mdpi.com]
6. Roflumilast (oral route) - Side effects & dosage [mayoclinic.org]
7. DALIRESP® (roflumilast) Side Effects and Dosage [daliresp.com]

To cite this document: Smolecule. [What is Known About Tofimilast]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545531#tofimilast-off-target-effects>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com